

# Molecular formula and weight of Cyclo(Ile-Leu)

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## Compound of Interest

Compound Name: Cyclo(Ile-Leu)

Cat. No.: B15145800

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## An In-depth Technical Guide to Cyclo(Ile-Leu)

This guide provides a detailed overview of the molecular formula and weight of **Cyclo(Ile-Leu)**, a cyclic dipeptide of interest to researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**Cyclo(Ile-Leu)**, also known as Cyclo(isoleucyl-leucyl), is a cyclic dipeptide formed from the amino acids isoleucine and leucine. Its chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	226.32 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	3-butan-2-yl-6-(2-methylpropyl)piperazine-2,5-dione	<a href="#">[1]</a>
Monoisotopic Mass	226.168127949 Da	<a href="#">[1]</a>

## Structural Information

The structure of **Cyclo(Ile-Leu)** consists of a six-membered diketopiperazine ring, which is formed from the condensation of the amino acids isoleucine and leucine. The side chains of

both amino acids, an isobutyl group for leucine and a sec-butyl group for isoleucine, extend from this central ring.

## Methodology for Molecular Weight Determination

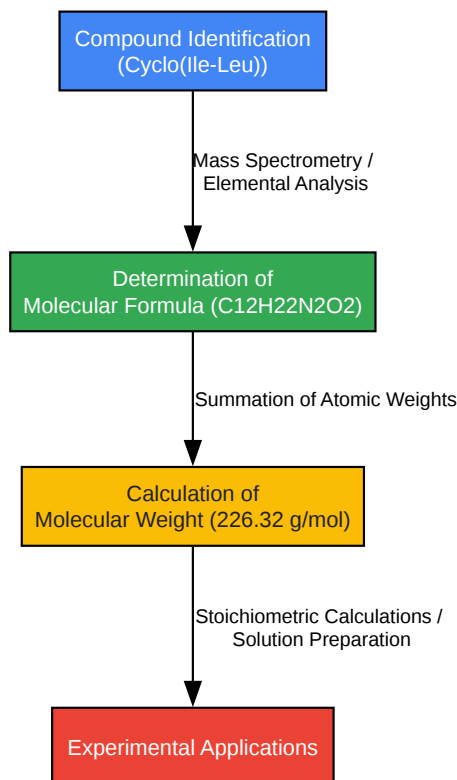
The molecular weight of a compound is determined by summing the atomic weights of its constituent atoms. The experimental protocol for this calculation is as follows:

- **Elemental Composition Analysis:** The first step is to determine the molecular formula through methods such as mass spectrometry or elemental analysis. For **Cyclo(Ile-Leu)**, the molecular formula is established as  $C_{12}H_{22}N_2O_2$ .<sup>[1][2]</sup>
- **Atomic Weight Aggregation:** The molecular weight is then calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.
  - Carbon (C):  $12 \text{ atoms} \times 12.011 \text{ u} = 144.132 \text{ u}$
  - Hydrogen (H):  $22 \text{ atoms} \times 1.008 \text{ u} = 22.176 \text{ u}$
  - Nitrogen (N):  $2 \text{ atoms} \times 14.007 \text{ u} = 28.014 \text{ u}$
  - Oxygen (O):  $2 \text{ atoms} \times 15.999 \text{ u} = 31.998 \text{ u}$
- **Summation:** The sum of these values provides the molecular weight of the molecule.
  - $144.132 + 22.176 + 28.014 + 31.998 = 226.32 \text{ u}$

This calculated molecular weight is crucial for various experimental procedures, including stoichiometry in chemical reactions and the preparation of solutions with specific molar concentrations.

## Logical Relationships in Compound Characterization

The process of characterizing a chemical compound like **Cyclo(Ile-Leu)** follows a logical workflow, starting from its basic identification to the determination of its physicochemical properties.



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Figure 1: Workflow for the characterization of **Cyclo(Ile-Leu)**.

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## References

- 1. Cyclo(Ile-Leu) | C12H22N2O2 | CID 63103176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cyclo(Leu-Leu) | C12H22N2O2 | CID 12206395 - PubChem [pubchem.ncbi.nlm.nih.gov]
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